

Fumaric Acid-13C4: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: Fumaric acid-13C4

Cat. No.: B583581

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Fumaric acid-13C4**, a stable isotope-labeled compound crucial for metabolic research. This document details its chemical structure, and physical and chemical properties, and provides insights into its application in metabolic flux analysis, particularly in studying the Krebs cycle.

Core Chemical and Physical Properties

Fumaric acid-13C4 is a uniformly labeled isotopologue of fumaric acid, where all four carbon atoms are replaced with the heavy isotope ^{13}C . This isotopic labeling makes it an invaluable tracer for tracking the metabolism of fumarate in biological systems using techniques such as mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Structure

The chemical structure of **Fumaric acid-13C4** is identical to that of unlabeled fumaric acid, with the carbon atoms being ^{13}C .

Molecular Formula: $^{13}\text{C}_4\text{H}_4\text{O}_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

SMILES: O=C([13CH]=[13CH])C(=O)[13C][\[1\]](#)[\[2\]](#)

InChI Key: VZCYOOQTPOCHFL-BHBLSLFXSA-N[\[5\]](#)

Physical and Chemical Data

The physical and chemical properties of **Fumaric acid-13C4** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

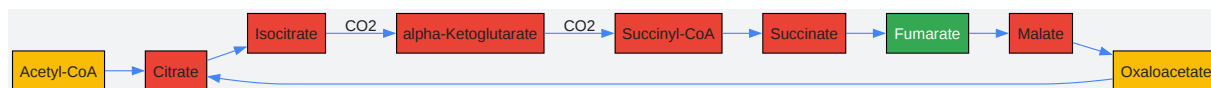
Property	Value	References
Molecular Weight	120.04 g/mol	[1] [2] [4] [6]
Exact Mass	120.02437795 Da	[7]
Appearance	White to off-white solid	[1]
Melting Point	>290 °C	[3]
Isotopic Purity	≥98% to 99 atom % ¹³ C	[2] [5] [8]
Chemical Purity	≥98%	[9] [10]
Solubility	Soluble in DMSO and corn oil.	[1]
Storage	Store at room temperature away from light and moisture.	[9] [11]

Applications in Metabolic Research

Fumaric acid-13C4 is a key tool in metabolic flux analysis, a technique used to quantify the rates of metabolic reactions. Its primary application is in tracing the flow of carbon atoms through the Krebs cycle (also known as the citric acid cycle or TCA cycle), a central metabolic pathway for energy production in aerobic organisms.[\[9\]](#)[\[11\]](#) By introducing ¹³C-labeled fumarate into a biological system, researchers can track its conversion into other metabolites in the cycle, providing insights into the activity of this crucial pathway.[\[9\]](#)[\[11\]](#)

The Krebs Cycle

The Krebs cycle is a series of chemical reactions used by all aerobic organisms to release stored energy through the oxidation of acetyl-CoA derived from carbohydrates, fats, and proteins. Fumarate is a key intermediate in this cycle.



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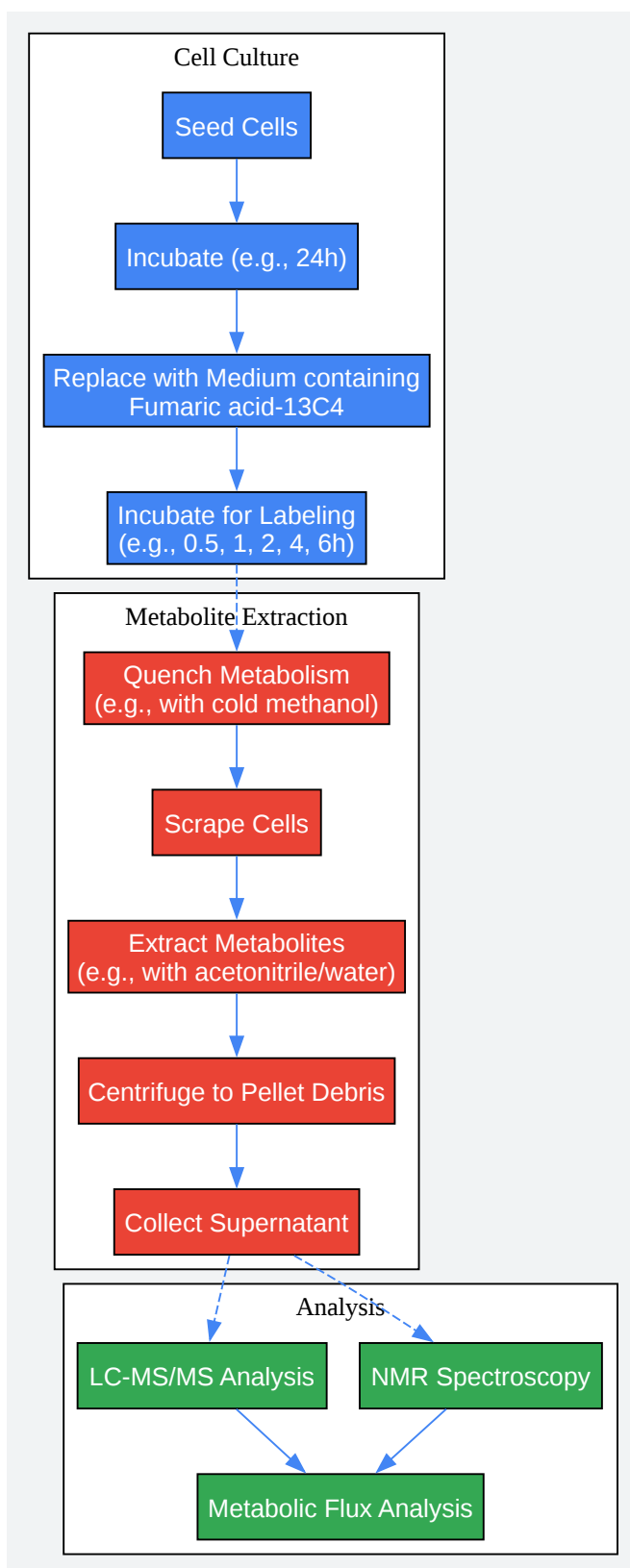
The Krebs Cycle highlighting the position of Fumarate.

Experimental Protocols

The use of **Fumaric acid-13C4** in metabolic studies typically involves cell culture experiments followed by analysis using mass spectrometry or NMR. The following are generalized protocols for these applications.

Cell Culture and Metabolite Extraction for Metabolic Flux Analysis

This protocol outlines the general steps for labeling cells with **Fumaric acid-13C4** and extracting metabolites for analysis.



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A generalized workflow for a stable isotope tracing experiment.

Methodology:

- **Cell Seeding and Growth:** Plate cells at a desired density and allow them to adhere and grow for a specified period (e.g., 24 hours).
- **Isotope Labeling:** Replace the standard culture medium with a medium containing a known concentration of **Fumaric acid- $^{13}\text{C}_4$** . The concentration and labeling time will depend on the specific experimental goals and cell type.
- **Metabolism Quenching:** To halt enzymatic activity rapidly, aspirate the labeling medium and wash the cells with an ice-cold saline solution. Immediately add a quenching solution, such as cold methanol, to the cells.
- **Metabolite Extraction:** After quenching, add an extraction solvent (e.g., a mixture of acetonitrile and water) to the cells. Scrape the cells and transfer the cell lysate to a microcentrifuge tube.
- **Sample Preparation for Analysis:** Centrifuge the lysate to pellet cell debris. The supernatant containing the extracted metabolites is then collected and can be dried and reconstituted in a suitable solvent for LC-MS or NMR analysis.

LC-MS/MS for Quantification of Krebs Cycle Intermediates

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for quantifying the incorporation of ^{13}C into Krebs cycle intermediates.

Methodology:

- **Chromatographic Separation:** Separate the extracted metabolites using liquid chromatography. A common approach is to use a C18 reverse-phase column with a gradient elution of mobile phases such as formic acid in water and acetonitrile.
- **Mass Spectrometry Analysis:** Analyze the eluent from the LC column using a tandem mass spectrometer. The mass spectrometer is set to monitor the mass-to-charge ratios (m/z) of the unlabeled and ^{13}C -labeled Krebs cycle intermediates.

- **Data Analysis:** The degree of ^{13}C enrichment in each metabolite is determined by comparing the peak areas of the labeled and unlabeled forms. This information is then used to calculate the metabolic fluxes through the Krebs cycle.

NMR Spectroscopy for Metabolite Identification and Quantification

NMR spectroscopy is a powerful technique for identifying and quantifying metabolites and determining the specific positions of ^{13}C labels within a molecule.

Methodology:

- **Sample Preparation:** Reconstitute the dried metabolite extract in a deuterated solvent (e.g., D_2O) containing a known concentration of an internal standard.
- **NMR Data Acquisition:** Acquire one-dimensional (1D) and two-dimensional (2D) NMR spectra. ^{13}C -edited NMR experiments can be particularly useful for selectively observing the ^{13}C -labeled metabolites.
- **Data Analysis:** Process the NMR spectra to identify the signals corresponding to the Krebs cycle intermediates. The relative peak areas of the ^{13}C -labeled and unlabeled metabolites can be used to determine the isotopic enrichment.

Conclusion

Fumaric acid- $^{13}\text{C}_4$ is an essential tool for researchers in metabolism, drug development, and related fields. Its use in stable isotope tracing experiments provides detailed insights into the dynamics of central carbon metabolism, particularly the Krebs cycle. The methodologies outlined in this guide provide a framework for the application of **Fumaric acid- $^{13}\text{C}_4$** in metabolic research.

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References

- 1. Practical Guidelines for ^{13}C -Based NMR Metabolomics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Fumaric acid ($\text{C}_4\text{H}_4\text{O}_4$, 99%) - Cambridge Isotope Laboratories, CLM-1529-0.1MG [isotope.com]
- 3. Practical Guidelines to ^{13}C -based NMR Metabolomics | NIST [nist.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. biorxiv.org [biorxiv.org]
- 6. Practical Guidelines for ^{13}C -Based NMR Metabolomics | Springer Nature Experiments [experiments.springernature.com]
- 7. 2.4. ^{13}C NMR analysis for metabolite quantitation and ^{13}C enrichment [bio-protocol.org]
- 8. agilent.com [agilent.com]
- 9. Simultaneous Measurement of Tricarboxylic Acid Cycle Intermediates in Different Biological Matrices Using Liquid Chromatography–Tandem Mass Spectrometry; Quantitation and Comparison of TCA Cycle Intermediates in Human Serum, Plasma, Kasumi-1 Cell and Murine Liver Tissue - PMC [pmc.ncbi.nlm.nih.gov]
- 10. GitHub - abruzzi/graphviz-scripts: Some dot files for graphviz [github.com]
- 11. A guide to ^{13}C metabolic flux analysis for the cancer biologist - PMC [pmc.ncbi.nlm.nih.gov]
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